

# Technical Support Center: Synthesis of 2-amino-4-methylphthalazin-1(2H)-one

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## Compound of Interest

Compound Name: 2-amino-4-methylphthalazin-1(2H)-one

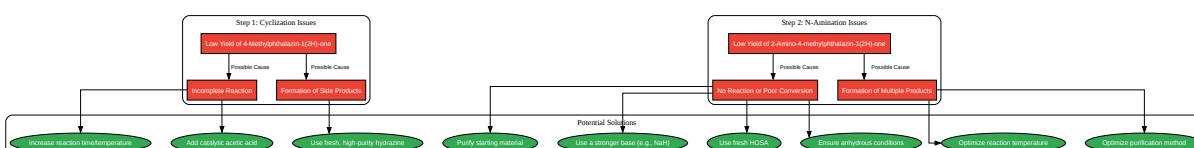
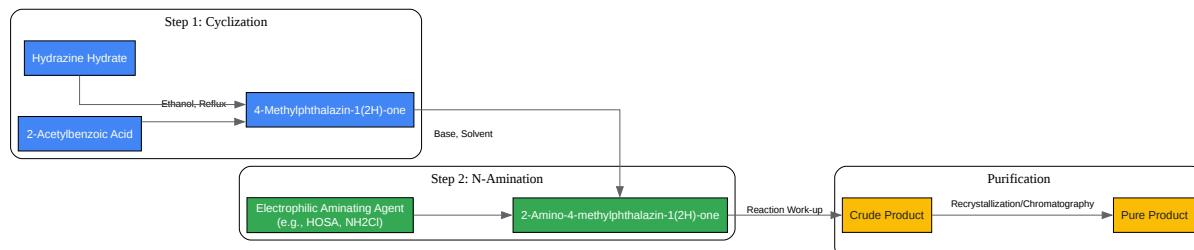
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This technical support guide provides detailed protocols, troubleshooting advice, and frequently asked questions (FAQs) to assist researchers in improving the yield and purity of **2-amino-4-methylphthalazin-1(2H)-one** synthesis.

## Experimental Workflow

The synthesis of **2-amino-4-methylphthalazin-1(2H)-one** is typically achieved in a two-step process. The first step involves the cyclization of 2-acetylbenzoic acid with hydrazine hydrate to form the intermediate, 4-methylphthalazin-1(2H)-one. The second step is the electrophilic N-amination of this intermediate to yield the final product.

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